

A Comparative Guide to the Experimental Landscape of IT-143B

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: IT-143B

Cat. No.: B15564318

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the available experimental data for **IT-143B**, a rare piericidin-class antibiotic. While a direct comparison of experimental results across different laboratories is challenging due to the limited public availability of research on this compound, this document summarizes the existing data to facilitate a foundational understanding for researchers and professionals in drug development.

Introduction to IT-143B

IT-143B is a naturally occurring compound isolated from a *Streptomyces* species.^[1] It belongs to the piericidin family of antibiotics, which are known for their biological activities.^[2] The initial discovery and characterization of **IT-143B** were reported by Taiho Pharmaceuticals in 1996.^[1] Structurally, it features a substituted pyridine ring linked to a long, polyketide-derived side chain.^[2] The limited availability of **IT-143B** has, to date, restricted extensive pharmacological investigation, resulting in a scarcity of published studies.^[1]

Reproducibility of IT-143B Experimental Results

A critical aspect of preclinical research is the reproducibility of experimental findings across different laboratories. However, for **IT-143B**, the publicly accessible data is currently insufficient to perform a robust cross-lab comparison. The information available originates primarily from the initial discovery and characterization studies.

Below is a summary of the reported biological activities of **IT-143B**. It is important to note that these values are from a single source and await independent verification from other research groups.

Biological Activity	Organism/Cell Line	Reported Potency
Antifungal	Aspergillus fumigatus	25 µg/ml
Antibacterial	Micrococcus luteus	3.13 µg/ml
Antitumor	KB Carcinoma Cells	1.5 µg/ml

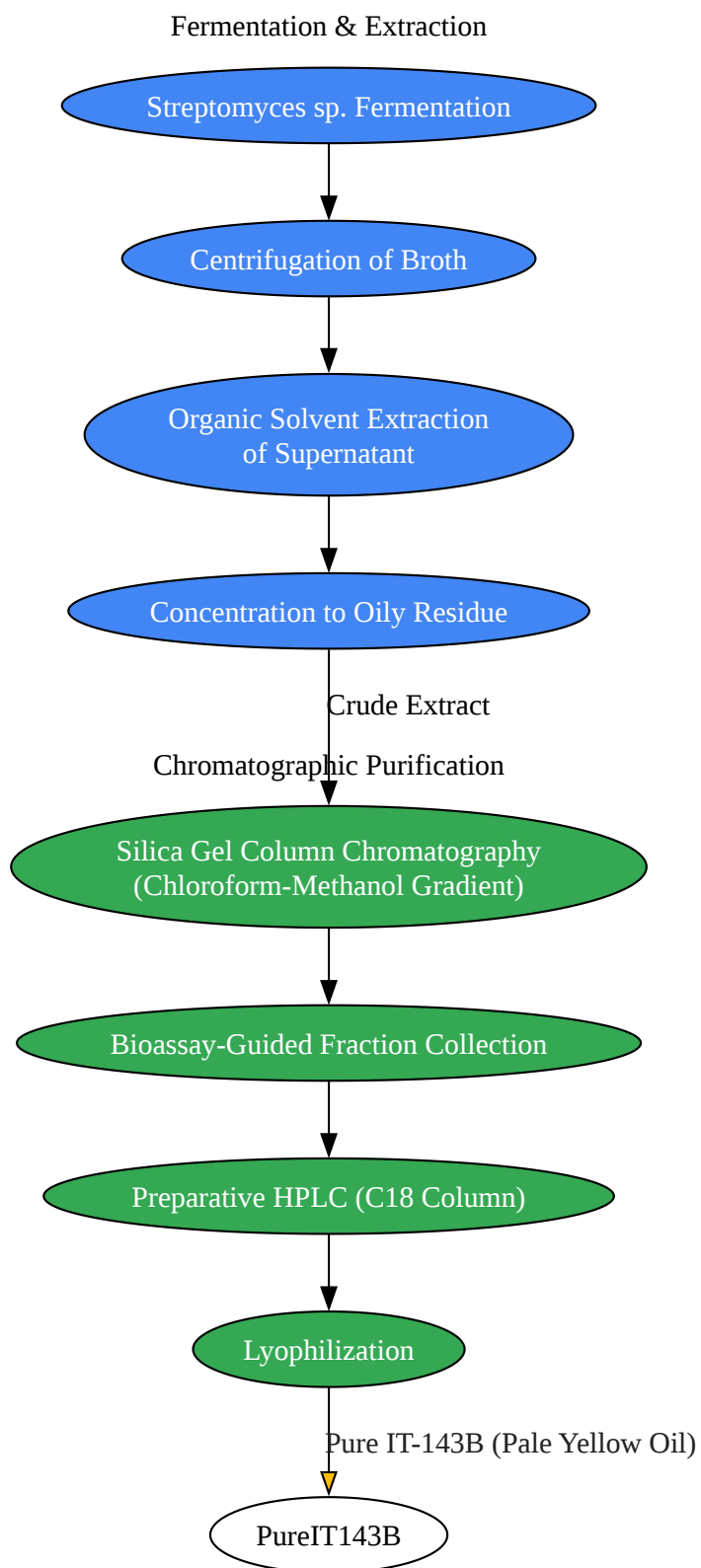
Data sourced from BenchChem's technical guide.[\[2\]](#)

Detailed Experimental Protocols

The following sections detail the methodologies that have been described for the isolation and characterization of **IT-143B**.

Isolation and Purification

The process for obtaining pure **IT-143B** involves a multi-step extraction and chromatographic procedure from the fermentation broth of the producing *Streptomyces* strain.



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Caption: Proposed inhibitory action of **IT-143B** on Complex I.

This guide will be updated as more research on **IT-143B** becomes publicly available. Researchers are encouraged to publish their findings to contribute to a more complete understanding of this compound's properties and potential applications.

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References

- 1. bioaustralis.com [bioaustralis.com]
- 2. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [A Comparative Guide to the Experimental Landscape of IT-143B]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15564318#reproducibility-of-it-143b-experimental-results-across-labs]

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